

Safe handling, storage, and disposal of Benzhydryl 2-chloroethyl ether

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Compound of Interest

Compound Name: Benzhydryl 2-chloroethyl ether

Cat. No.: B134878

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Application Notes and Protocols: Benzhydryl 2-chloroethyl ether

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and disposal of **Benzhydryl 2-chloroethyl ether** (CAS No. 32669-06-0), a chemical intermediate often used in the synthesis of pharmaceuticals and other organic compounds. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Section 1: Properties and Safety Data

Benzhydryl 2-chloroethyl ether is a yellow oil.^[1] It is crucial to handle this compound with care, following established laboratory safety protocols.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	32669-06-0	[1] [2] [3] [4]
Molecular Formula	C15H15ClO	[1] [2] [4]
Molecular Weight	246.73 g/mol	[1] [2]
Appearance	Yellow Oil	[1]
Storage Temperature	2-8°C (Refrigerator)	[1]

Table 2: Hazard and Precautionary Statements

Hazard Class	Statement
Acute Toxicity (if swallowed, in contact with skin, or if inhaled)	Fatal
Carcinogenicity	Suspected of causing cancer
Flammability	Flammable liquid and vapor

Note: This data is based on related chloroethyl ether compounds and should be considered for **Benzhydryl 2-chloroethyl ether** in the absence of specific data. It is recommended to handle it as a hazardous substance.

Section 2: Experimental Protocols

Personal Protective Equipment (PPE)

Before handling **Benzhydryl 2-chloroethyl ether**, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Contaminated gloves should be disposed of after use in accordance with laboratory practices.
- **Eye Protection:** Safety glasses or goggles are mandatory.
- **Lab Coat:** A standard laboratory coat should be worn.

- **Respiratory Protection:** While not always required if working in a well-ventilated area, a respirator may be necessary if vapors are likely to be generated. Use respirators and components tested and approved under appropriate government standards.

Handling Protocol

- **Ventilation:** Always handle **Benzhydryl 2-chloroethyl ether** in a well-ventilated area, preferably within a chemical fume hood.
- **Avoid Inhalation:** Avoid breathing vapors or mist.
- **Avoid Contact:** Prevent contact with skin and eyes. In case of accidental contact, wash the affected area with soap and plenty of water.
- **Ingestion:** Do not ingest. If swallowed, rinse the mouth with water. Never give anything by mouth to an unconscious person.
- **Spills:** In the event of a spill, sweep up the material and place it in a suitable, closed container for disposal.

Storage Protocol

Proper storage is essential to maintain the stability and integrity of **Benzhydryl 2-chloroethyl ether**.

- **Temperature:** Store in a refrigerator at 2-8°C.[1]
- **Container:** Keep the container tightly closed in a dry and well-ventilated place.[5]
- **Incompatibilities:** Store away from strong oxidizing agents.

Disposal Protocol

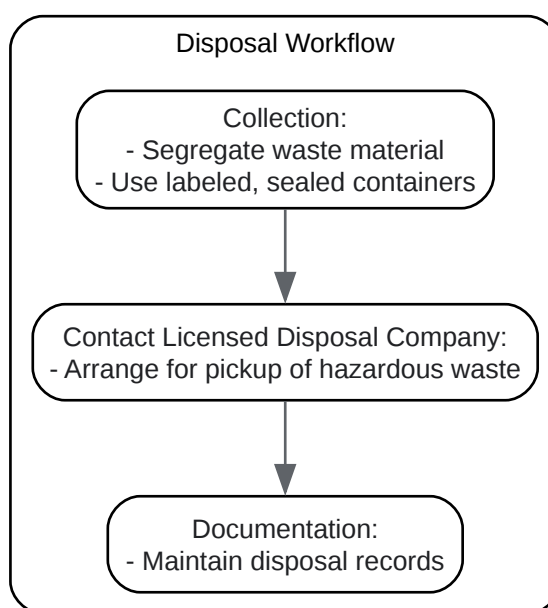
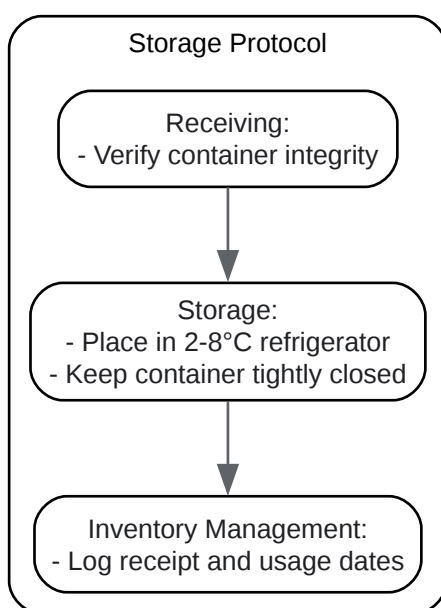
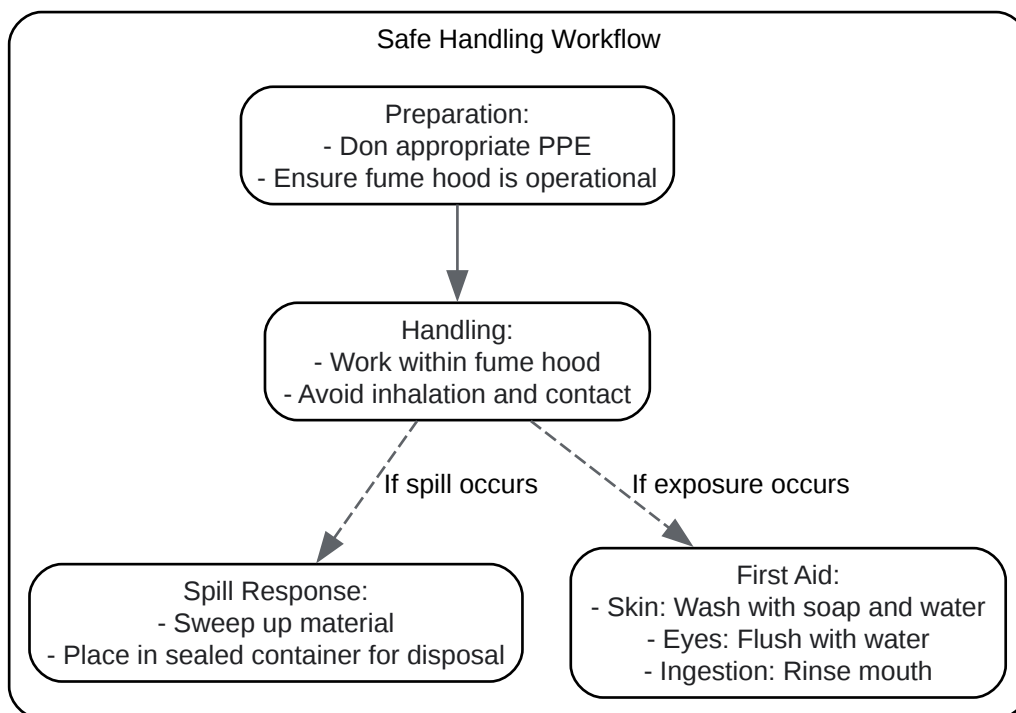
Dispose of **Benzhydryl 2-chloroethyl ether** and its containers responsibly.

- **Unused Product:** Offer surplus and non-recyclable solutions to a licensed disposal company.
- **Contaminated Packaging:** Dispose of as unused product.

- Regulations: All disposal practices must comply with local, state, and federal regulations.

Section 3: Visualized Workflows

The following diagrams illustrate the key workflows for handling, storage, and disposal of **Benzhydryl 2-chloroethyl ether**.



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